

5-Methyl-3-heptanone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-3-heptanone

Cat. No.: B146453

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Introduction

5-Methyl-3-heptanone is an organic compound classified as a ketone. It is a colorless liquid with a mild, fruity odor and is utilized as a solvent for various resins and in the fragrance industry.^[1] Notably, this molecule also plays a significant role in chemical ecology, acting as a sex pheromone in certain marine invertebrates.^[2] This technical guide provides a comprehensive overview of **5-Methyl-3-heptanone**, encompassing its nomenclature, physicochemical properties, synthesis protocols, and biological significance.

Synonyms and Nomenclature

5-Methyl-3-heptanone is known by a variety of names in scientific literature and commerce. Proper identification is crucial for accurate research and sourcing.

Type	Name
IUPAC Name	5-Methylheptan-3-one[2]
Systematic Name	3-Heptanone, 5-methyl-[3]
Common Names	Ethyl amyl ketone[1], Ethyl sec-amyl ketone[2][4], Ethyl isoamyl ketone[5][6], Isoamyl ethyl ketone[6]
Abbreviation	EAK[1]
CAS Registry Number	541-85-5 (for the racemic mixture)[1][2][3][5][7]
Chiral CAS Numbers	541-85-5 (R)-isomer, 20616-93-7 (S)-(+)-isomer[8]
Other Identifiers	EINECS 208-793-7[2], Beilstein Number 0506345[2], UNII-9RQ13D247K[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Methyl-3-heptanone** is presented below. This data is essential for its handling, application in experimental setups, and for computational modeling.

Property	Value	Reference
Molecular Formula	C8H16O	[1][2][3][5]
Molecular Weight	128.21 g/mol	[1][2][5]
Appearance	Colorless clear liquid	[7]
Odor	Mild fruity odor	[1]
Boiling Point	157-162 °C at 760 mmHg	[1][2]
Melting Point	-57 °C	[6]
Density	0.820-0.824 g/cm ³ at 20 °C	[1][2]
Refractive Index (nD)	1.41800 to 1.42400 at 20.00 °C	[7]
Vapor Pressure	2.7 hPa at 25 °C	[6]
Flash Point	43 °C (111.2 °F) - closed cup	[6]
Solubility in Water	3 g/L	[6]
LogP (Octanol/Water Partition Coefficient)	2.20 (estimated)	[7]

Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **5-Methyl-3-heptanone**.

Spectroscopy Type	Key Features
Mass Spectrometry (MS)	The NIST WebBook provides the electron ionization mass spectrum for 3-Heptanone, 5-methyl-.
¹ H NMR	ChemicalBook provides the ¹ H NMR spectrum for 5-Methyl-3-heptanone.

Experimental Protocols

Synthesis of 5-Methyl-3-heptanone via Grignard Reaction and Oxidation

This two-step synthesis is a common laboratory method for the preparation of 4-methyl-3-heptanone, a constitutional isomer of **5-methyl-3-heptanone**. The principles of this synthesis are directly applicable. The synthesis of 4-methyl-3-heptanol is achieved through a Grignard reaction, followed by oxidation to the corresponding ketone.^[9]

Step 1: Grignard Synthesis of 4-Methyl-3-heptanol^[4]

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and a mechanical stirrer, add magnesium turnings (4.8 g, 0.20 mole) and 100 mL of anhydrous diethyl ether.
- **Slowly add a solution of 2-bromopentane** (27.9 g, 0.184 mole) in anhydrous diethyl ether to the magnesium turnings. The reaction is initiated, and the mixture is stirred until the magnesium is consumed.
- **Reaction with Aldehyde:** Cool the Grignard reagent in an ice bath and slowly add a solution of propanal (11.6 g, 0.20 mole) in anhydrous diethyl ether.
- **After the addition is complete,** stir the reaction mixture at room temperature for an additional hour.
- **Work-up:** Carefully pour the reaction mixture into a beaker containing ice and a saturated solution of ammonium chloride. Separate the ether layer, and extract the aqueous layer with diethyl ether. Combine the organic layers, dry over anhydrous magnesium sulfate, and remove the solvent under reduced pressure to obtain crude 4-methyl-3-heptanol.

Step 2: Oxidation to 4-Methyl-3-heptanone^[4]

- **Prepare a solution of sodium dichromate** (22.2 g, 0.074 mole) in water (100 mL) and concentrated sulfuric acid (17.6 g, 0.18 mole) in a three-necked flask equipped with a dropping funnel, condenser, and a mechanical stirrer.

- Cool the oxidizing solution in an ice bath and slowly add the crude 4-methyl-3-heptanol (13.9 g, 0.107 mole) with vigorous stirring. The color of the reaction mixture will change from orange to green.
- After the addition, continue stirring for 15 minutes.
- Transfer the reaction mixture to a separatory funnel, separate the organic layer, and wash it with 10% sodium hydroxide solution, followed by water.
- Dry the organic layer with anhydrous magnesium sulfate and purify by distillation to obtain 4-methyl-3-heptanone.

Asymmetric Synthesis of (S)-(+)-4-Methyl-3-heptanone

This method utilizes the SAMP-/RAMP-hydrazone method for the asymmetric synthesis of the (S)-(+)-enantiomer of 4-methyl-3-heptanone.[8]

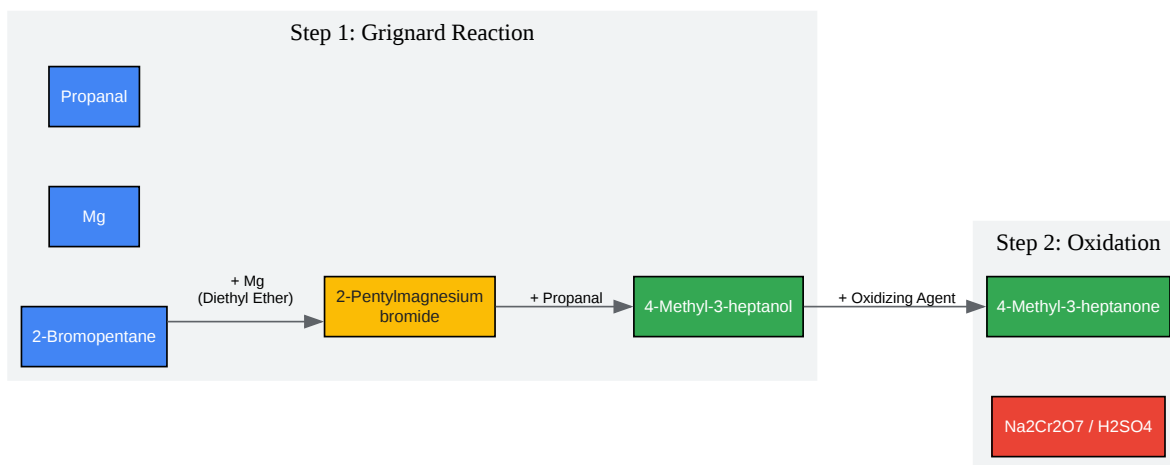
- Formation of 3-Pentanone SAMP Hydrazone: React 3-pentanone with (S)-1-amino-2-(methoxymethyl)pyrrolidine (SAMP) to form the corresponding hydrazone.[8]
- α -Alkylation: Deprotonate the hydrazone with lithium diisopropylamide (LDA) at 0 °C, followed by alkylation with an appropriate electrophile (e.g., an ethyl halide to introduce the ethyl group at the α -position).[8]
- Ozonolysis: Cleave the resulting hydrazone with ozone at -78 °C to yield the chiral ketone, (S)-(+)-4-methyl-3-heptanone.[8]

Biological Activity and Signaling

5-Methyl-3-heptanone has been identified as a sex pheromone in the marine polychaete *Platynereis dumerilii*. [2] In this context, it plays a crucial role in coordinating reproductive behavior. The two enantiomers have distinct roles: the S(+)-isomer is produced by males and acts on females, while the R(-)-isomer is produced by females and acts on males.[2] This chemical signaling ensures the synchronized release of gametes, increasing the probability of successful fertilization. The interaction of the pheromone with specific receptors on the target organism initiates a signal transduction cascade that leads to a behavioral response, such as swarming and gamete release.[2]

Visualizations

Synthesis Workflow of 4-Methyl-3-heptanone



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Caption: Grignard synthesis and subsequent oxidation to produce 4-methyl-3-heptanone.

Pheromone Signaling Pathway



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Caption: Simplified signaling pathway of **5-methyl-3-heptanone** as a pheromone.

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